

Cefadroxil sulfoxide thermal properties and stability

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Compound Focus: Cefadroxil Sulfoxide

CAS No.: 182290-77-3

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Cefadroxil Thermal Degradation Overview

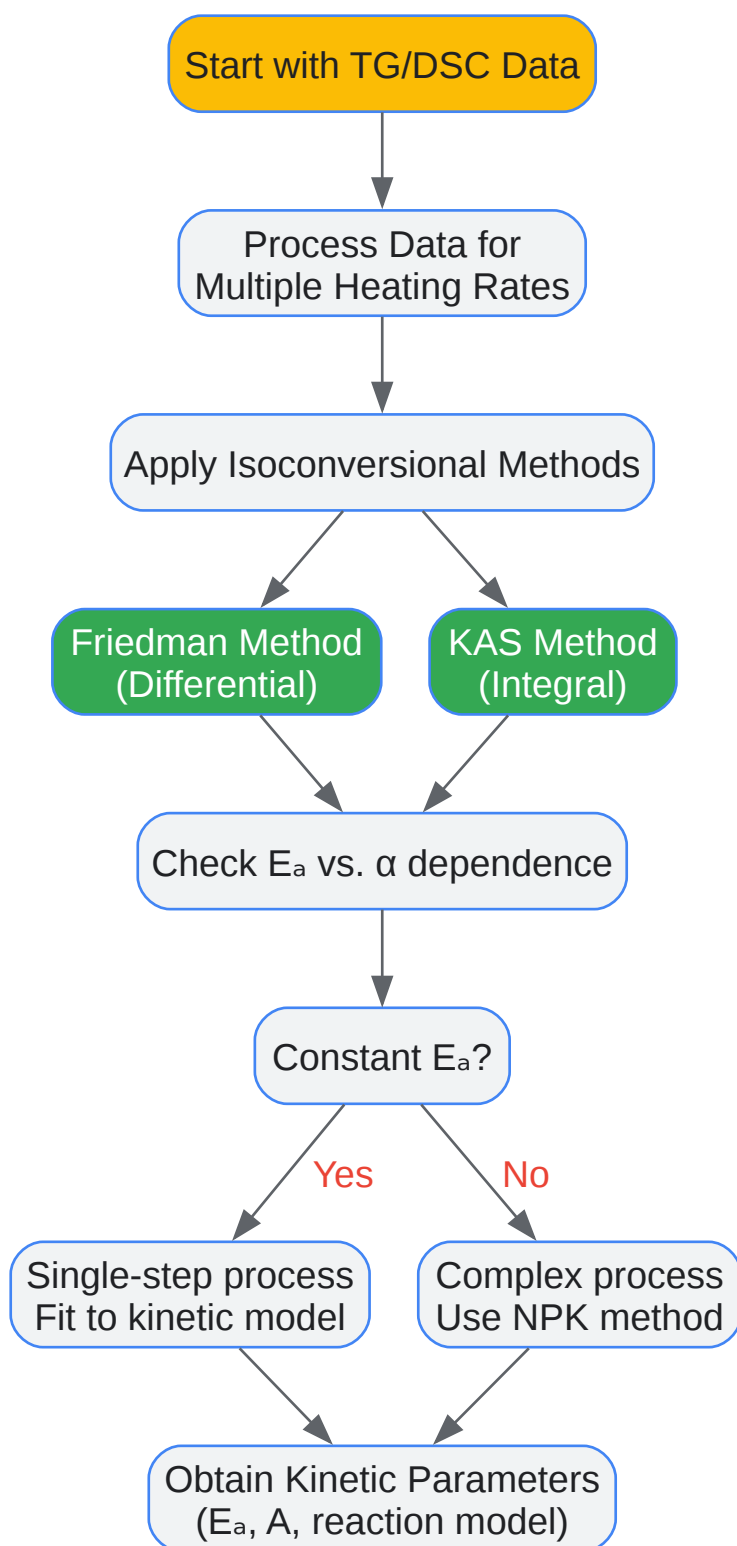
Aspect	Description
General Process	Multi-step decomposition; second major step (175–225°C) involves destruction of cephalosporin molecule [1].
Kinetic Methods	Analysis via Friedman, Kissinger-Akahira-Sunose (KAS), and Non-Parametric Kinetics (NPK) methods [1].
Activation Energy (E_a)	Varies with conversion; example values : ~140 kJ/mol (from TG data, KAS method, $\alpha=0.3$) to ~168 kJ/mol (from DSC data, Friedman method, $\alpha=0.5$) [1].
Primary Techniques	Thermogravimetry (TG), Differential Scanning Calorimetry (DSC), coupled with Evolved Gas Analysis (EGA) and FTIR [1].

Experimental Protocols for Thermal Analysis

The methodologies below are standard for obtaining the kinetic and stability data summarized above.

- **Sample Preparation:** Use 3–7 mg samples of cefadroxil in open aluminium crucibles. Perform experiments in an air atmosphere with a flow rate of 100 mL/min [1].
- **Thermal Data Acquisition:** Record TG and DSC data under dynamic, non-isothermal conditions. Use multiple heating rates (e.g., 5, 7, 10, and 12°C per minute) from room temperature up to 500°C [1].
- **Evolved Gas Analysis (EGA):** Couple the thermogravimetric analyzer to an FTIR spectrometer via a heated transfer line. Collect and process FTIR spectra of gases evolved during decomposition using spectral libraries for identification [1].
- **Kinetic Analysis:** Apply model-free (isoconversional) methods. The workflow for processing data involves multiple steps to calculate activation energy without assuming a reaction model.

The diagram below outlines the logical workflow for the kinetic analysis of thermal degradation data.

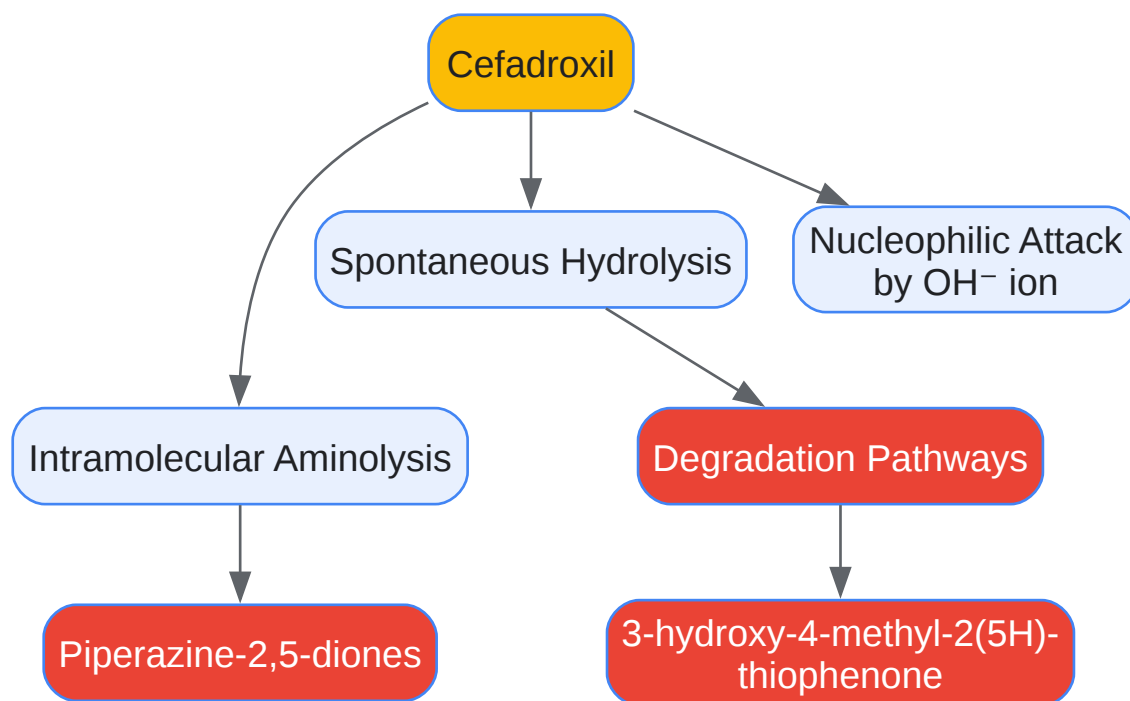


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Kinetic Analysis Workflow

Degradation Pathways and Impurities

Understanding the chemical degradation pathways is vital for stability profiling. The diagram below maps out the primary routes for cefadroxil degradation in aqueous solution, which can inform expectations for the sulfoxide form.



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Aqueous Degradation Pathways

Recent studies on cefadroxil formulations continue to identify new degradation impurities formed under specific conditions, underscoring the complexity of its stability profile [2].

Research Implications for Cefadroxil Sulfoxide

While direct data on **cefadroxil sulfoxide**'s thermal properties is absent, the established research on cefadroxil provides a strong foundation and methodology.

- **Comparative Studies:** The thermal stability of cefadroxil has been directly compared to other cephalosporins like cephalexin and cefoperazone using the protocols described [1]. A similar

approach would be required to characterize **cefadroxil sulfoxide**.

- **Informed Prediction:** Sulfoxide formation often alters the physicochemical properties of a molecule, potentially affecting its thermal stability and decomposition kinetics compared to the parent compound.
- **Recommended Approach:** To obtain specific data, you would need to synthesize and isolate **cefadroxil sulfoxide** and subject it to the same rigorous thermal and kinetic analyses (TG, DSC, EGA) outlined here.

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References

1. Comparative kinetic analysis on thermal degradation of some... [bmcchem.biomedcentral.com]
2. Identification, synthesis, isolation, and characterization of formulation... [pubmed.ncbi.nlm.nih.gov]

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